

An In-depth Technical Guide to beta-Phellandrene: Chemical Structure and Properties

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Compound of Interest

Compound Name: *beta-Phellandrene*

Cat. No.: *B048752*

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This technical guide provides a comprehensive overview of the chemical structure, physicochemical properties, and biological activities of **beta-phellandrene**. The information is intended for researchers, scientists, and drug development professionals, with a focus on quantitative data, experimental methodologies, and relevant biological pathways.

Chemical Structure and Identification

Beta-phellandrene is a cyclic monoterpene and an isomer of alpha-phellandrene.^[1] Its chemical structure is characterized by a cyclohexene ring with a methylidene group and an isopropyl group.^[2] Unlike alpha-phellandrene, where both double bonds are endocyclic, **beta-phellandrene** possesses one exocyclic double bond.^[1]

IUPAC Name: 3-methylidene-6-propan-2-ylcyclohexene^[2] Synonyms: β -Phellandrene, p-Mentha-1(7),2-diene, 3-Isopropyl-6-methylene-1-cyclohexene^[2] Molecular Formula: $C_{10}H_{16}$ ^[2] CAS Number: 555-10-2^[3]

Physicochemical and Spectroscopic Properties

The following table summarizes the key quantitative properties of **beta-phellandrene** compiled from various sources.

Property	Value	Reference(s)
Molecular Weight	136.23 g/mol	[2]
Physical Description	Colorless to pale yellow liquid	[4]
Odor	Peppery-minty and slightly citrusy	[1]
Boiling Point	171.0 to 174.0 °C at 760 mmHg	[2][4]
Density	0.8520 g/cm ³ at 20 °C	[2]
Specific Gravity	0.839 to 0.845 at 25 °C	[4]
Refractive Index	1.4760 to 1.4820 at 20 °C	[4]
Flash Point	43.89 °C (111.00 °F) TCC	[4]
Vapor Pressure	1.59 mmHg	[2]
Solubility	Insoluble in water; miscible with ether	[1][4]
Optical Rotation	+65.2° at 20 °C/D (d-form)	[2]
XLogP3-AA	3.4	[5]

Experimental Protocols

Isolation of beta-Phellandrene from Essential Oils

Beta-phellandrene is a common constituent of essential oils from various plants, including *Angelica archangelica*, *Pinus* species, and *Juniperus nana*. [2] A general protocol for its isolation involves the following steps:

- **Extraction of Essential Oil:** The essential oil is typically extracted from the plant material (e.g., leaves, fruits, rhizomes) using steam distillation. [2]
- **Fractionation:** The crude essential oil is then subjected to fractionation to separate the hydrocarbon components from oxygenated compounds. This can be achieved using column chromatography on silica gel, eluting with a non-polar solvent like pentane. [2]

- Purification: Further purification of the **beta-phellandrene**-containing fraction can be performed by fractional distillation under reduced pressure to yield a product of high purity.[6] An alternative method for separating phellandrene from close-boiling compounds like limonene is azeotropic distillation using agents such as ethanol.[7]

Analytical Characterization

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:

GC-MS is the primary method for the identification and quantification of **beta-phellandrene** in essential oil samples.

- Sample Preparation: The essential oil sample is diluted in a suitable solvent (e.g., ethanol, hexane).
- GC Separation: The diluted sample is injected into a gas chromatograph equipped with a capillary column (e.g., DB-5 or equivalent). The oven temperature is programmed to ramp from a low initial temperature (e.g., 60°C) to a final high temperature (e.g., 240°C) to separate the individual components of the oil based on their boiling points and polarity.
- MS Detection: As components elute from the GC column, they enter the mass spectrometer. Electron ionization (EI) is typically used, and the resulting mass spectrum shows the fragmentation pattern of the molecule. For **beta-phellandrene**, characteristic fragment ions (m/z) include 93 (base peak), 77, and 91.[2]
- Identification: The obtained mass spectrum is compared with reference spectra in a database (e.g., NIST library) for positive identification. The retention time of the peak is also compared with that of a pure standard for confirmation. It is important to note that **beta-phellandrene** can co-elute with limonene, which requires specific mass fragment analysis for accurate quantification.[4]

Nuclear Magnetic Resonance (NMR) Spectroscopy:

¹³C NMR spectroscopy provides detailed structural information.

- Sample Preparation: A purified sample of **beta-phellandrene** is dissolved in a deuterated solvent (e.g., Benzene-D6).

- Data Acquisition: The ^{13}C NMR spectrum is acquired on an NMR spectrometer (e.g., Bruker WP-80).[8]
- Spectral Analysis: The chemical shifts of the carbon atoms are analyzed to confirm the molecular structure.

Biological Activities and Signaling Pathways

Beta-phellandrene has demonstrated several biological activities, including antimicrobial, antifungal, and antioxidant effects.[9]

Antimicrobial and Antifungal Activity

Beta-phellandrene is a major constituent of essential oils that exhibit antimicrobial activity against various bacteria and fungi, including *Clostridium difficile*, *Candida albicans*, and *Penicillium cyclopium*. [2][10] The proposed mechanism of action for its antifungal properties involves the disruption of the fungal cell membrane's integrity. [10][11] This leads to increased membrane permeability, leakage of cellular contents such as potassium ions, and ultimately, cell death. [10][11]



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Antimicrobial Mechanism of **beta-Phellandrene**.

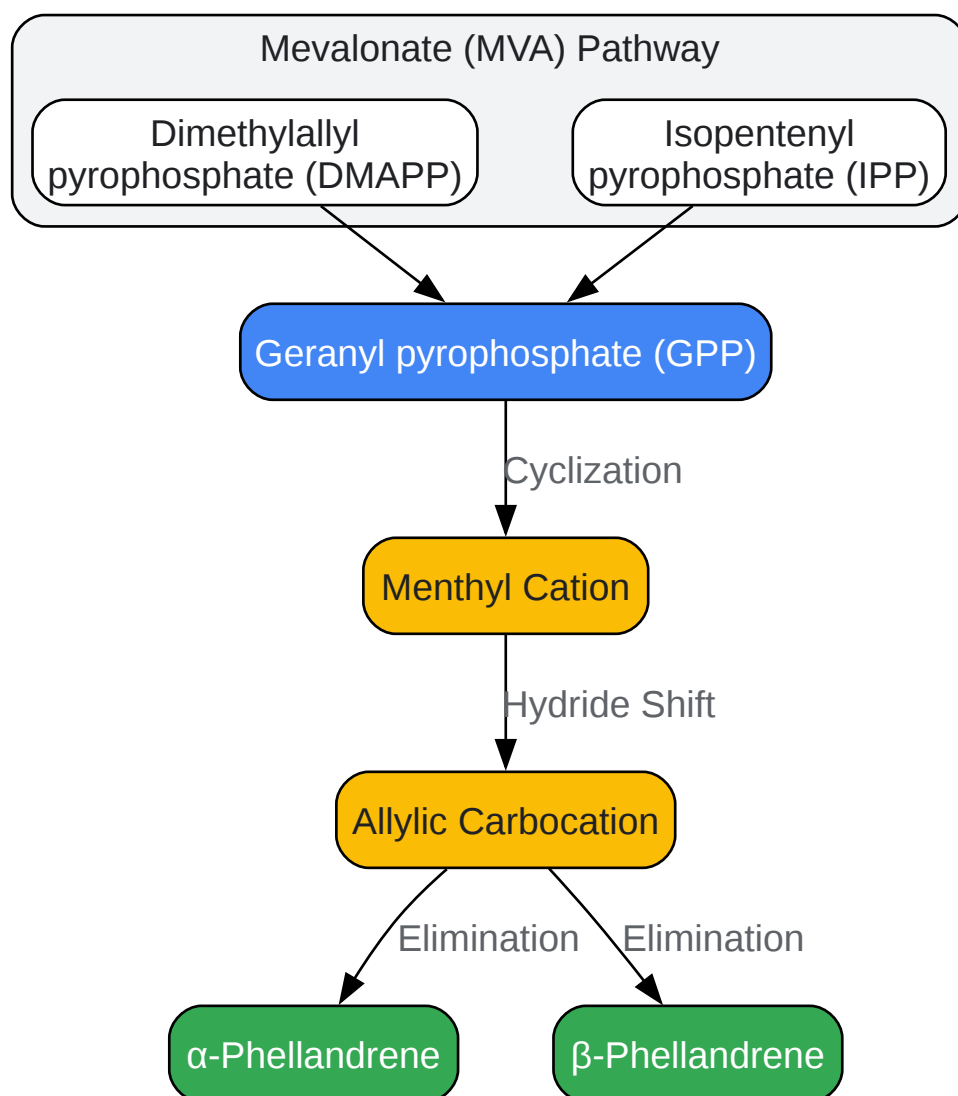
Antioxidant Activity

The antioxidant properties of **beta-phellandrene** are attributed to its ability to act as a free radical scavenger through a mechanism of autooxidation. [2] This contributes to the overall antioxidant capacity of essential oils in which it is a component. [2]

Biosynthesis of Phellandrenes

The biosynthesis of both alpha- and **beta-phellandrene** in plants occurs via the mevalonate (MVA) pathway. [1] Geranyl pyrophosphate (GPP) is formed from the condensation of

dimethylallyl pyrophosphate (DMAPP) and isopentenyl pyrophosphate (IPP). GPP then undergoes cyclization to form a menthyl cation, which rearranges to an allylic carbocation. The final step is an elimination reaction that yields either α - or **beta-phellandrene**.^[1]



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Biosynthesis Pathway of Phellandrenes.

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